

Technical Guide: Physicochemical Characterization of 3-Amino-2,6-dibromopyridine

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Compound of Interest

Compound Name: 3-Amino-2,6-dibromopyridine

Cat. No.: B189410

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed overview of the physical properties, particularly the melting point, of **3-Amino-2,6-dibromopyridine** (CAS No. 39856-57-0). It includes a compilation of reported data and a general experimental protocol for melting point determination.

Introduction

3-Amino-2,6-dibromopyridine is a halogenated pyridine derivative with the chemical formula $C_5H_4Br_2N_2$.^{[1][2][3][4]} Its structure, featuring a pyridine ring with bromine atoms at positions 2 and 6 and an amino group at position 3, makes it a valuable intermediate in organic synthesis.^[5] The amino group provides a site for further functionalization, while the bromine atoms can participate in metal-catalyzed cross-coupling reactions.^[5] These characteristics make it a key building block in the development of complex molecules, including pharmaceutical compounds, particularly those targeting neurological disorders.^[5] Accurate characterization of its physical properties, such as the melting point, is crucial for its application in research and development, ensuring purity and consistency.

Physicochemical Properties

The physical and chemical properties of **3-Amino-2,6-dibromopyridine** are essential for its handling, storage, and application in synthetic chemistry.

Table 1: Physical and Chemical Properties of **3-Amino-2,6-dibromopyridine**

Property	Value	Source(s)
CAS Number	39856-57-0	[1][2][3][4][6][7]
Molecular Formula	C ₅ H ₄ Br ₂ N ₂	[1][2][3][4]
Molecular Weight	251.91 g/mol	[1][2][4][6]
Appearance	White to light yellow or dark green crystalline powder	[4][5]
Melting Point	144 - 150 °C (Reported range across various suppliers)	[1][2][4][6][8][7]
147-148 °C	[2][6]	
145.0 to 149.0 °C	[4]	
147 °C	[4]	
Solubility	Limited solubility in water; soluble in organic solvents	[5]
Purity (Typical)	≥95% to >98% (by GC or HPLC)	[4][6][7]
Stability	Generally stable, but sensitive to air and should be kept away from oxidizing agents.	[4][5]
Synonyms	2,6-Dibromopyridin-3-amine, 2,6-Dibromo-3-pyridinamine	[1][6]

The variation in the reported melting point range may be attributed to differences in sample purity or the presence of polymorphic forms, underscoring the importance of quality control.[5]

Experimental Protocol: Melting Point Determination

The following is a generalized procedure for determining the melting point of a solid organic compound like **3-Amino-2,6-dibromopyridine** using the capillary method.

Objective: To determine the melting range of a solid sample.

Materials:

- **3-Amino-2,6-dibromopyridine** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus or an oil bath setup
- Thermometer
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **3-Amino-2,6-dibromopyridine** sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar and pestle.
- Capillary Tube Packing:
 - Place a small amount of the powdered sample on a clean, dry surface.
 - Push the open end of a capillary tube into the powder to collect a small amount of the sample.
 - Tap the sealed end of the capillary tube on a hard surface to pack the sample down into the bottom.
 - The packed sample should be approximately 1-2 mm in height.[\[9\]](#)
- Apparatus Setup:

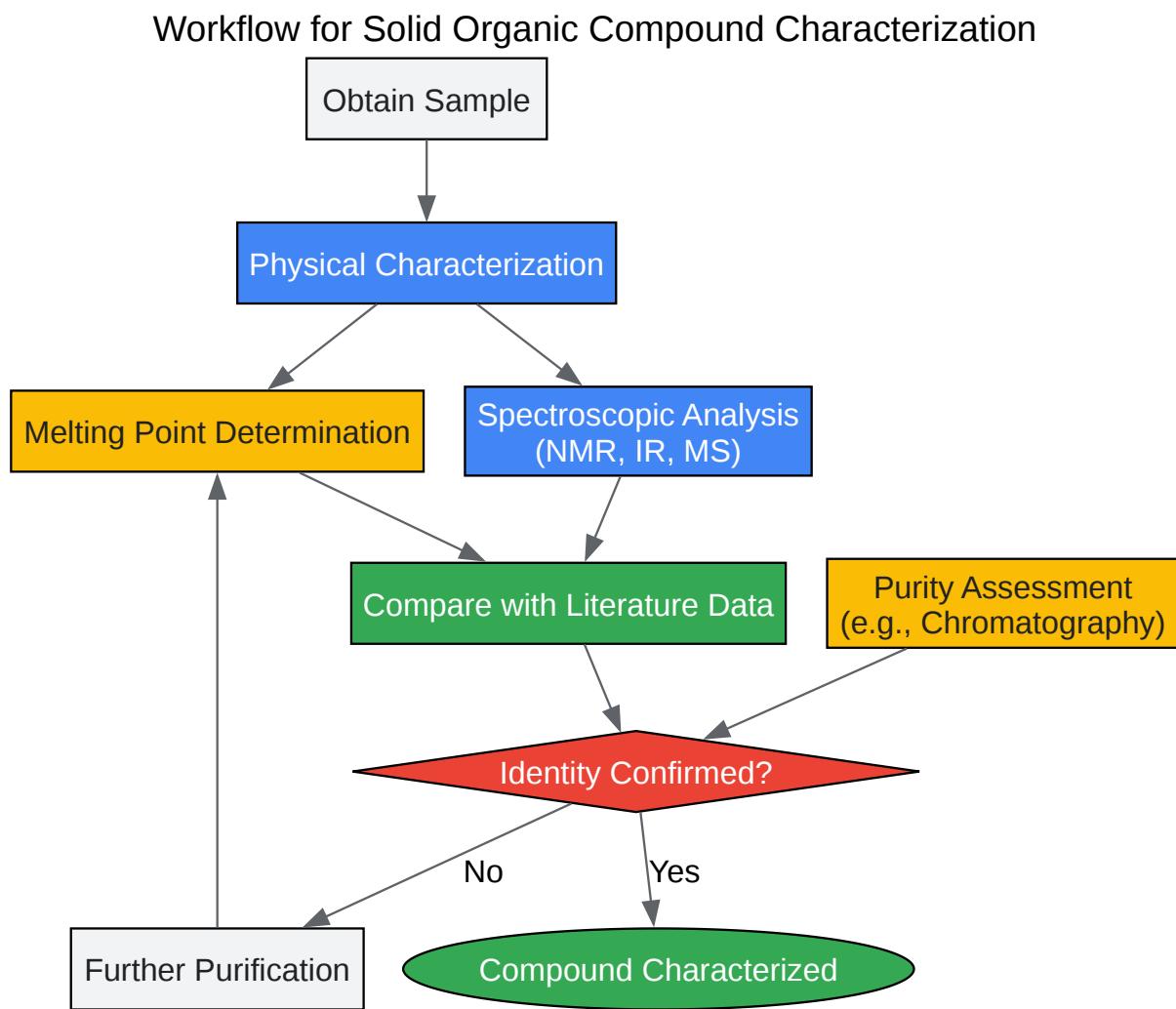
- If using a manual apparatus, attach the capillary tube to a thermometer with a rubber band or thread, aligning the sample with the thermometer bulb.[9]
 - Place the thermometer and attached capillary tube into the heating bath (e.g., a beaker with mineral oil).[9]
 - If using an automated melting point apparatus, insert the capillary tube into the designated sample holder.
- Heating and Observation:
 - Heat the bath or block rapidly to a temperature about 15-20 °C below the expected melting point.
 - Then, decrease the heating rate to approximately 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.
 - Continuously observe the sample.
 - Data Recording:
 - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
 - Record the temperature at which the last crystal melts and the entire sample is liquid. This is the end of the melting range.[9]
 - The recorded melting point should be reported as a range (e.g., 147-149 °C).

Factors Influencing Accuracy:

- Purity: Impurities typically depress the melting point and broaden the melting range.[9] A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.[9]
- Heating Rate: A rapid heating rate can lead to an erroneously high and broad melting range.
- Sample Amount: Too much sample in the capillary tube can also result in a wider melting range.[9]

Visualized Workflow

The following diagram illustrates a logical workflow for the characterization of a solid organic compound, where melting point determination is a critical early step.



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Caption: Logical workflow for the characterization of a solid organic compound.

This workflow demonstrates how melting point determination, in conjunction with spectroscopic methods and purity assessment, leads to the confirmation of a compound's identity.

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